

Technical Guide: Quinotolast Sodium as a Mast Cell Stabilizer

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Compound of Interest

Compound Name: Quinotolast sodium

Cat. No.: B1240975

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Part 1: Executive Summary

Quinotolast Sodium (Code: FR71021; TMK-688) represents a significant advancement in the class of anti-allergic agents known as mast cell stabilizers. Unlike the prototype drug disodium cromoglycate (DSCG), which suffers from poor oral bioavailability, **Quinotolast sodium** is distinct for its oral activity. It functions by inhibiting the release of inflammatory mediators—specifically histamine, leukotriene C4 (LTC4), and prostaglandin D2 (PGD2)—from mast cells upon antigen stimulation. This guide details its chemical architecture, mechanistic pathways, and the experimental protocols required to validate its efficacy.

Part 2: Chemical & Pharmacological Profile[1][2][3][4][5]

Chemical Identity[6]

- IUPAC Name: Sodium 4-oxo-1-phenoxy-N-(1H-tetrazol-5-yl)-4H-quinolizine-3-carboxamide
- CAS Number: 101193-62-8 (Sodium salt); 101193-40-2 (Free acid)
- Molecular Formula: $C_{17}H_{11}N_6NaO_3$

- Molecular Weight: 370.3 g/mol
- Solubility: Soluble in water (due to sodium salt formation at the tetrazole moiety); sparingly soluble in organic solvents.

Synthetic Logic (General Route)

The synthesis of the quinolizine core typically follows a cyclization strategy involving a pyridine derivative. A scientifically grounded synthetic route for this class involves:

- Core Formation: Condensation of 2-pyridineacetate derivatives with an ethoxymethylene malonate equivalent to form the 4H-quinolizine ring via thermal cyclization.
- C-1 Functionalization: Introduction of the phenoxy group, often via nucleophilic substitution on a halogenated intermediate or oxidative coupling.
- Amidation: The critical step involves coupling the quinolizine-3-carboxylic acid intermediate with 5-aminotetrazole. This step introduces the acidic tetrazole ring, which is bioisosteric to a carboxylic acid but offers improved metabolic stability and binding affinity.
- Salt Formation: Neutralization with sodium hydroxide to yield **Quinotolast sodium**.

Part 3: Mechanism of Action

The Stabilization Cascade

Quinotolast sodium operates upstream of the histamine receptor. It does not antagonize H1 receptors directly but prevents the degranulation of sensitized mast cells.

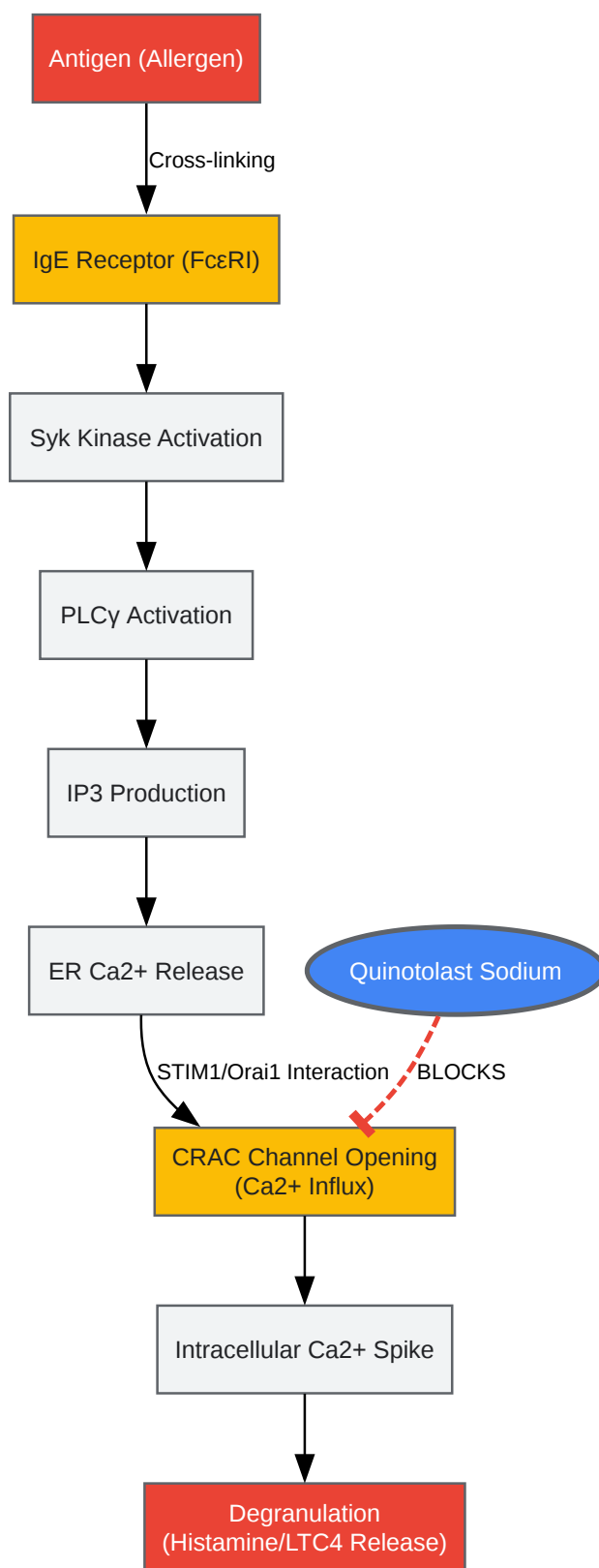
Key Mechanistic Targets:

- Calcium Influx Inhibition: The primary driver of degranulation is the rapid influx of extracellular Ca^{2+} following IgE receptor (FcεRI) cross-linking. Quinotolast blocks this influx, likely by modulating the calcium release-activated calcium (CRAC) channels or associated chloride channels that maintain the electrochemical gradient.
- cAMP Elevation: Like other stabilizers, Quinotolast may inhibit phosphodiesterases (PDEs), leading to elevated intracellular cAMP. High cAMP levels activate Protein Kinase A (PKA),

which phosphorylates and inhibits proteins essential for granule fusion (e.g., SNARE complex components).

Signaling Pathway Diagram

The following diagram illustrates the point of intervention for **Quinotolast sodium** within the mast cell signaling cascade.



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Caption: **Quinotolast sodium** prevents degranulation by blocking the critical Calcium Influx (CRAC) step.

Part 4: Experimental Validation Protocols

To validate the efficacy of **Quinotolast sodium**, researchers should utilize both in vitro and in vivo models. The following protocols are standardized for reproducibility.

In Vitro: Histamine Release Assay (Rat Peritoneal Mast Cells)

Objective: Determine the IC₅₀ of **Quinotolast sodium** for inhibiting histamine release.

Protocol Steps:

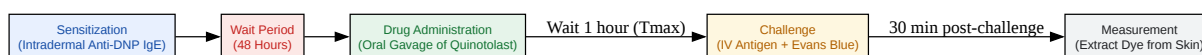
- Cell Isolation: Harvest peritoneal cells from male Wistar rats by injecting 20 mL of Tyrode's buffer (containing 0.1% gelatin) into the peritoneal cavity. Massage gently and recover the fluid.
- Purification: Centrifuge at 150 x g for 10 min. Resuspend in buffer. (Optional: Purify mast cells using a Percoll density gradient).
- Incubation:
 - Aliquot cells (1-2 x 10⁵ cells/tube).
 - Add **Quinotolast sodium** at varying concentrations (0.01, 0.1, 1.0, 10, 100 µg/mL).
 - Pre-incubate at 37°C for 10 minutes. (Note: This time is critical; longer times may show tachyphylaxis in some stabilizers, though Quinotolast is resistant to this).
- Challenge: Add antigen (DNP-BSA if sensitized) or Compound 48/80 (0.5 µg/mL) to trigger degranulation. Incubate for 10 minutes.
- Termination: Stop reaction by placing tubes on ice. Centrifuge at 4°C.
- Quantification: Measure histamine in the supernatant using HPLC-fluorometry (OPA derivatization) or ELISA.

- Calculation:

In Vivo: Passive Cutaneous Anaphylaxis (PCA) Model

Objective: Assess oral bioavailability and in vivo efficacy.

Workflow Diagram:



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Caption: 48-hour PCA workflow for assessing oral efficacy of **Quinotolast sodium**.

Protocol Specifics:

- Sensitization: Inject 0.05 mL of diluted anti-DNP IgE serum intradermally into the dorsal skin of rats.
- Drug Administration: Administer **Quinotolast sodium** orally (1-10 mg/kg) suspended in 0.5% methylcellulose 1 hour prior to challenge.
- Challenge: Inject DNP-BSA mixed with 1% Evans Blue dye intravenously via the tail vein.
- Readout: The dye leaks into the skin at sites of mast cell degranulation. Excise the skin spots, extract dye with formamide, and measure absorbance at 620 nm.

Efficacy Data Summary

The following table summarizes typical preclinical performance metrics for **Quinotolast sodium** compared to standard controls.

Parameter	Quinotolast Sodium (FR71021)	Disodium Cromoglycate (DSCG)	Note
IC50 (pLTs Release)	0.72 µg/mL	~5-10 µg/mL	Quinotolast is significantly more potent in inhibiting leukotriene release.
Inhibition of PGD2	100% (at 100 µg/mL)	Partial	Complete suppression of prostaglandin D2 at high doses.
Route of Admin	Oral (PO) or Topical	Inhalation / Topical	Quinotolast retains activity after oral dosing.
Tachyphylaxis	Low / None	High	Quinotolast does not induce rapid tolerance in lung cells.

Part 5: Clinical Applications & Safety

- **Indications:** **Quinotolast sodium** is indicated for the treatment of bronchial asthma and allergic rhinitis. Its oral activity allows for tablet formulation, improving patient compliance compared to inhaled cromones.
- **Safety Profile:** Like other mast cell stabilizers, Quinotolast exhibits a favorable safety profile. It lacks the central nervous system sedation associated with first-generation antihistamines and the anticholinergic effects of other allergy medications.
- **Pharmacokinetics:** The drug is rapidly absorbed orally. Unlike DSCG, which has <1% oral bioavailability, the lipophilic nature of the phenoxy-quinolizine core (despite the polar tetrazole) facilitates gastrointestinal uptake.

References

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